

A Comparative Analysis of Emestrin's Cytotoxic Effects on Various Cancer Cell Lines

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Compound of Interest

Compound Name: *Emestrin*

Cat. No.: *B1250432*

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This guide provides a comparative overview of the cytotoxic effects of **Emestrin**, a natural compound isolated from the endophytic fungus *Emericella nidulans*, across different human cancer cell lines. The data presented is based on available preclinical research and aims to offer a consolidated resource for evaluating **Emestrin**'s potential as an anticancer agent.

Data Presentation: Cytotoxicity of Emestrin

Emestrin has demonstrated potent cytotoxic activity against a range of cancer cell lines, with IC50 values indicating its efficacy in inhibiting cell viability. The following table summarizes the reported IC50 values for **Emestrin** in different cancer cell lines.

| Cell Line | Cancer Type | IC50 (µM) |
|-----------|---------------------------|---------------|
| Huh-7 | Hepatocellular Carcinoma | 4.89 |
| A-549 | Lung Carcinoma | 6.3 |
| Caco-2 | Colorectal Adenocarcinoma | 9.28 |
| T47D | Breast Cancer | Not specified |

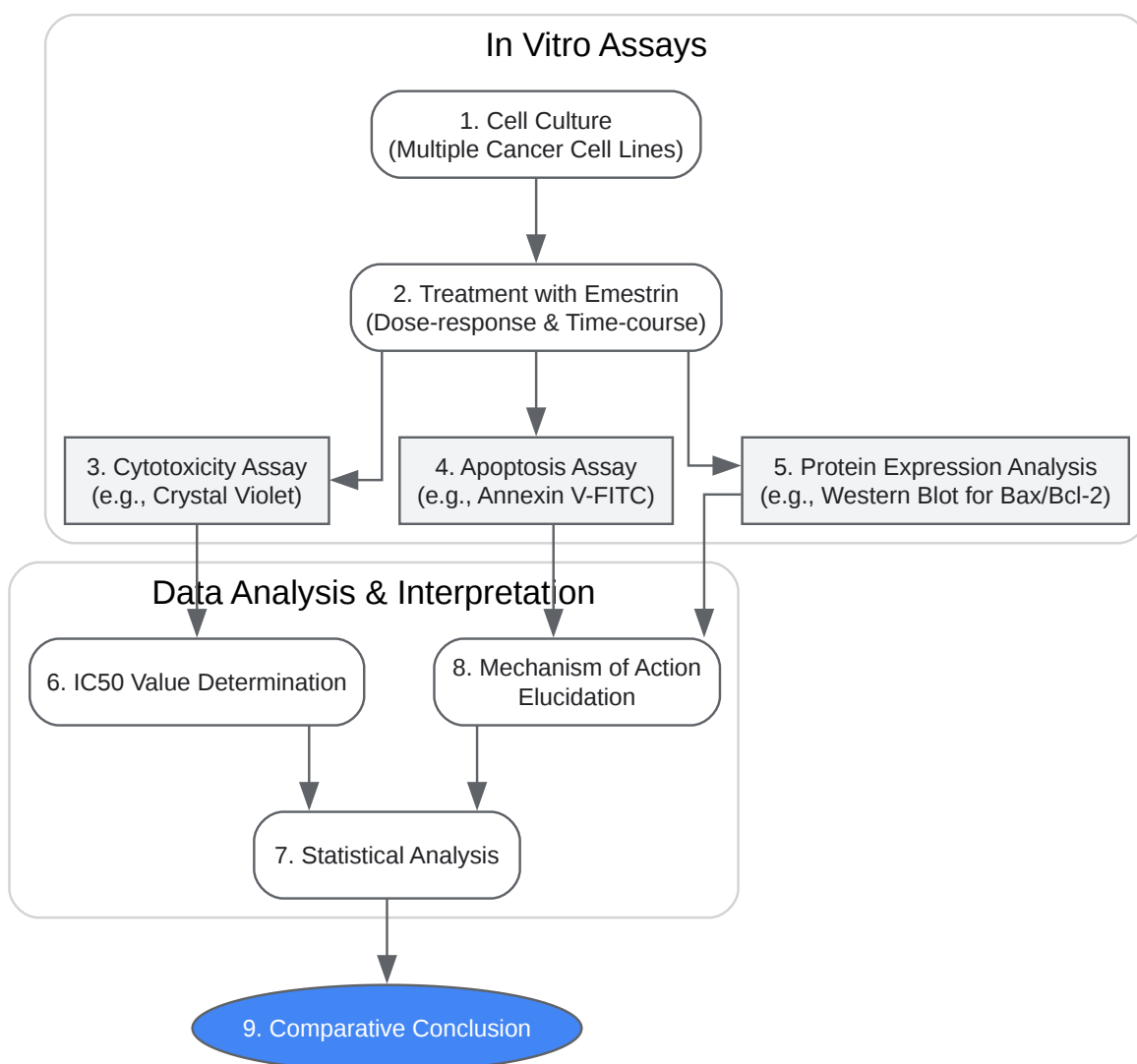
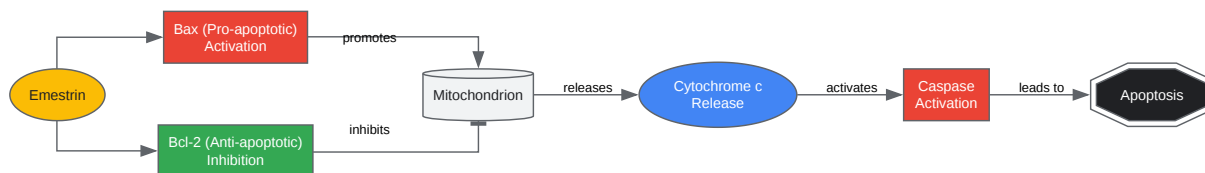
Note: While a study on T47D breast cancer cells indicated that **Emestrin** induces cell cycle arrest and apoptosis, the specific IC50 value was not provided in the referenced literature.

Mechanism of Action: Induction of Apoptosis

Research into **Emestrin**'s mechanism of action has primarily focused on the Huh-7 human hepatocellular carcinoma cell line. The findings indicate that **Emestrin** induces apoptosis through the intrinsic mitochondrial pathway. Key molecular events in this pathway include the regulation of Bax and Bcl-2 protein levels, leading to the activation of downstream caspases and subsequent programmed cell death.

Signaling Pathway Diagram

The following diagram illustrates the proposed mitochondrial pathway of apoptosis induced by **Emestrin** in cancer cells.



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